

An In-depth Technical Guide to 5-(3,4-Dimethylphenyl)oxazole

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Compound of Interest

Compound Name: 5-(3,4-Dimethylphenyl)oxazole

CAS No.: 1378416-66-0

Cat. No.: B1397094

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Oxazole Scaffold in Modern Medicinal Chemistry

The oxazole nucleus, a five-membered aromatic heterocycle containing one nitrogen and one oxygen atom, represents a cornerstone in contemporary drug discovery.^[1] Its unique electronic properties and ability to engage in various non-covalent interactions with biological targets have cemented its status as a privileged scaffold.^[1] Oxazole derivatives exhibit a remarkable breadth of biological activities, including anti-inflammatory, antimicrobial, antifungal, and anticancer properties.^{[2][3]} This guide focuses on a specific derivative, **5-(3,4-Dimethylphenyl)oxazole**, providing a comprehensive overview of its synthesis, characterization, and potential applications for researchers in the pharmaceutical sciences.

Core Compound Identification

Compound Name	5-(3,4-Dimethylphenyl)oxazole
CAS Number	1378416-66-0
Molecular Formula	C ₁₁ H ₁₁ NO
Molecular Weight	173.21 g/mol
Chemical Structure	(See Figure 1)

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C12 [label="C", pos="-4.7,1.8!"]; // Methyl group  
C13 [label="C", pos="-5.6,-0.4!"]; // Methyl group
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// Edges for the oxazole ring  
N1 -- O2 [label=""];  
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C3 -- C4 [label=""];
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```
C4 -- C5 [label=""];
C5 -- N1 [label=""];

// Edges for the dimethylphenyl group
C5 -- C6 [label=""];
C6 -- C7 [label=""];
C7 -- C8 [label=""];
C8 -- C9 [label=""];
C9 -- C10 [label=""];
C10 -- C11 [label=""];
C11 -- C6 [label=""];
C8 -- C12 [label="CH3"];
C9 -- C13 [label="CH3"];

// Double bonds
N1 -- C3 [style=double];
C4 -- C5 [style=double];
C6 -- C7 [style=double];
C8 -- C9 [style=double];
C10 -- C11 [style=double];
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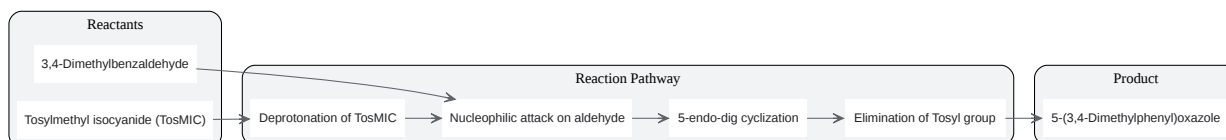
Figure 1: Chemical Structure of 5-(3,4-Dimethylphenyl)oxazole.

Synthesis of 5-(3,4-Dimethylphenyl)oxazole: A Practical Approach

The synthesis of 5-substituted oxazoles is well-documented, with the Van Leusen oxazole synthesis being a prominent and efficient method.^[4] This reaction involves the condensation of an aldehyde with tosylmethyl isocyanide (TosMIC).

The Van Leusen Oxazole Synthesis: Mechanism and Rationale

The Van Leusen reaction is a powerful tool for the formation of the oxazole ring from an aldehyde and TosMIC. The reaction proceeds through a multi-step mechanism that begins with the deprotonation of TosMIC, followed by a nucleophilic attack on the aldehyde. A subsequent cyclization and elimination of the tosyl group yields the desired oxazole.



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Figure 2: Workflow for the Van Leusen Synthesis of **5-(3,4-Dimethylphenyl)oxazole**.

Experimental Protocol: Van Leusen Synthesis

Materials:

- 3,4-Dimethylbenzaldehyde
- Tosylmethyl isocyanide (TosMIC)
- Potassium carbonate (K_2CO_3)
- Methanol (MeOH)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

- Hexanes
- Ethyl acetate

Procedure:

- To a solution of 3,4-dimethylbenzaldehyde (1.0 eq) in methanol, add tosylmethyl isocyanide (1.1 eq).
- Add potassium carbonate (2.0 eq) portion-wise with stirring.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and remove the methanol under reduced pressure.
- Partition the residue between dichloromethane and water.
- Separate the organic layer and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a gradient of hexanes and ethyl acetate to afford pure **5-(3,4-dimethylphenyl)oxazole**.

Spectroscopic Characterization

While experimental spectroscopic data for **5-(3,4-dimethylphenyl)oxazole** is not readily available in the public domain, the following data is predicted based on the analysis of structurally similar compounds, such as 5-phenyloxazole and other 5-aryloxazole derivatives.

Predicted ¹H NMR Data (400 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.9	s	1H	H-2 (oxazole ring)
~7.5	s	1H	H-4 (oxazole ring)
~7.3-7.4	m	3H	Aromatic protons
~2.3	s	6H	2 x Ar-CH ₃

Predicted ¹³C NMR Data (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment
~151	C-2 (oxazole ring)
~150	C-5 (oxazole ring)
~138	Quaternary aromatic C (attached to CH ₃)
~137	Quaternary aromatic C (attached to CH ₃)
~130	Aromatic CH
~128	Quaternary aromatic C (attached to oxazole)
~126	Aromatic CH
~124	Aromatic CH
~122	C-4 (oxazole ring)
~20	Ar-CH ₃

Predicted Infrared (IR) Spectroscopy Data

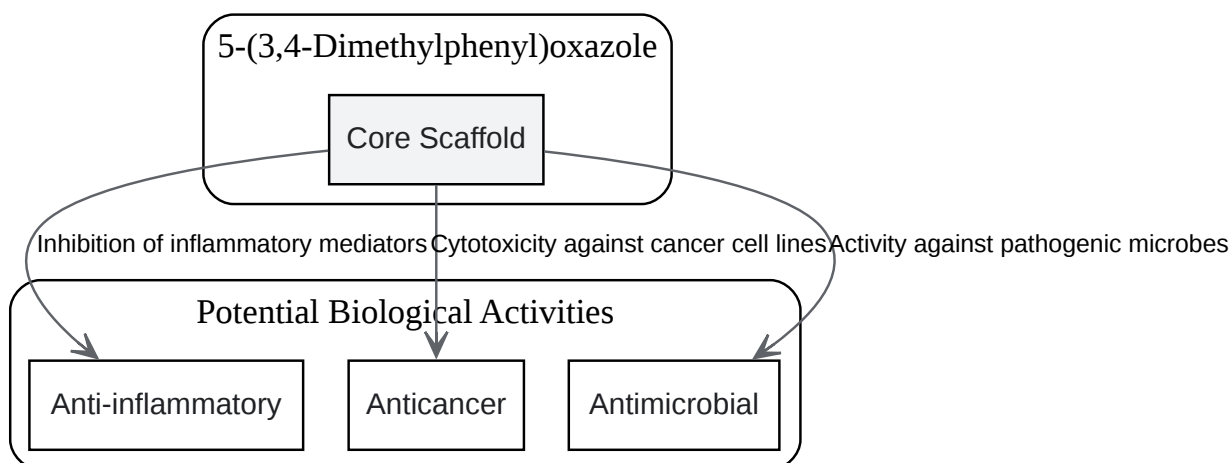
Wavenumber (cm ⁻¹)	Functional Group Assignment
~3120-3080	C-H stretching (aromatic & oxazole)
~2920, 2860	C-H stretching (methyl)
~1610, 1580, 1500	C=C and C=N stretching (aromatic & oxazole)
~1100-1000	C-O-C stretching (oxazole)

Predicted Mass Spectrometry (MS) Data

The electron ionization (EI) mass spectrum is expected to show a prominent molecular ion peak (M^+) at $m/z = 173$. Key fragmentation patterns would likely involve the loss of CO ($m/z = 145$) and subsequent fragmentation of the dimethylphenyl and oxazole moieties.

Potential Applications in Drug Discovery

The oxazole scaffold is a well-established pharmacophore in medicinal chemistry, with derivatives exhibiting a wide array of biological activities.[3] While specific biological data for **5-(3,4-dimethylphenyl)oxazole** is not yet published, its structural features suggest potential for investigation in several therapeutic areas.



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Figure 3: Potential Therapeutic Applications of the **5-(3,4-Dimethylphenyl)oxazole** Scaffold.

- **Anti-inflammatory Activity:** Many 5-aryloxazole derivatives have been shown to possess anti-inflammatory properties.[3] The mechanism often involves the inhibition of key enzymes in the inflammatory cascade, such as cyclooxygenases (COX) or lipoxygenases (LOX).
- **Anticancer Potential:** The oxazole ring is a common feature in a number of anticancer agents.[3] The planar aromatic structure of **5-(3,4-dimethylphenyl)oxazole** could allow for intercalation with DNA or interaction with the active sites of enzymes crucial for cancer cell proliferation.
- **Antimicrobial Properties:** The nitrogen and oxygen heteroatoms in the oxazole ring can act as hydrogen bond acceptors, facilitating interactions with microbial enzymes and potentially disrupting

essential cellular processes.[2]

Conclusion and Future Directions

5-(3,4-Dimethylphenyl)oxazole is a readily accessible derivative of the medicinally important oxazole class of heterocyclic compounds. While specific biological and spectroscopic data for this particular molecule are yet to be extensively reported, its synthesis is straightforward via established methods like the Van Leusen reaction. The predicted spectroscopic data provides a solid foundation for its identification and characterization. Based on the known pharmacological profile of related 5-aryloxazoles, this compound represents a promising candidate for screening in various drug discovery programs, particularly in the areas of inflammation, oncology, and infectious diseases. Further investigation into the biological activities of **5-(3,4-dimethylphenyl)oxazole** is warranted to fully elucidate its therapeutic potential.

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